

A Comprehensive Guide to Orthogonal Purity Determination of 6-Bromoindole-3-Acetic Acid

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Compound of Interest

Compound Name: 2-(6-Bromo-1H-indol-3-yl)acetic acid

Cat. No.: B120042

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This guide presents a robust, multi-faceted strategy for the purity determination of 6-bromoindole-3-acetic acid (6-Br-IAA). As a critical starting material and intermediate in pharmaceutical synthesis and life sciences research, the unambiguous confirmation of its purity is paramount. This document provides drug development professionals, researchers, and scientists with the foundational knowledge and practical methodologies to implement a comprehensive, orthogonal approach to purity assessment, ensuring the integrity of their downstream applications.

The Imperative for an Orthogonal Approach in Purity Analysis

In the realm of pharmaceutical development, relying on a single analytical technique for purity determination is a practice fraught with risk. A seemingly pure compound by a standard HPLC-UV analysis may harbor co-eluting impurities, non-chromophoric species, residual solvents, or inorganic contaminants. An orthogonal approach, which employs a suite of analytical methods based on different physicochemical principles, is the bedrock of a robust quality control strategy. This guide will dissect the application of several such techniques to 6-bromoindole-3-acetic acid, providing not just the "how" but also the critical "why" behind each methodological choice.

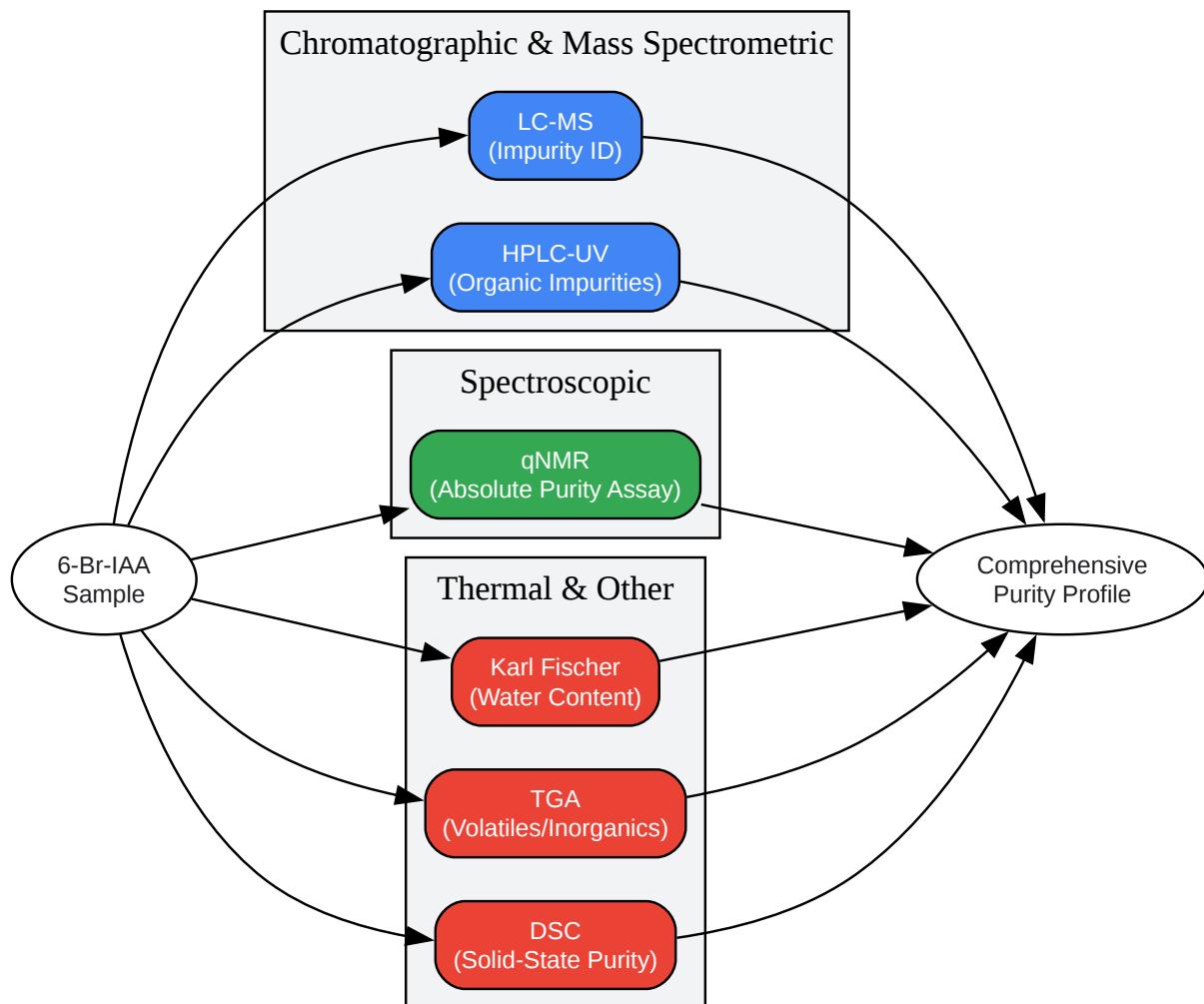
Physicochemical Profile of 6-Bromoindole-3-Acetic Acid

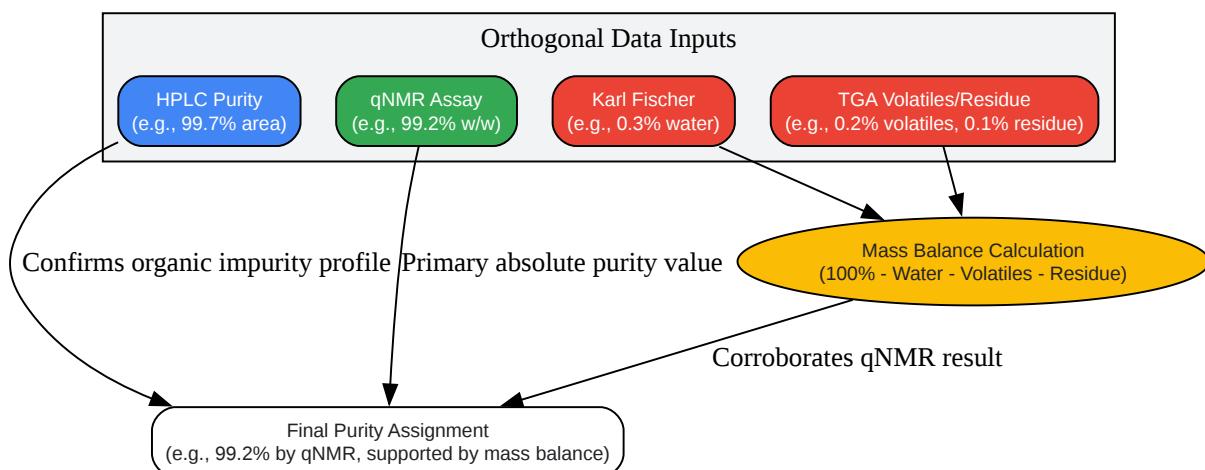
A thorough understanding of the analyte's properties is the cornerstone of effective analytical method development.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_8BrNO_2$	[1]
Molecular Weight	254.08 g/mol	[1]
Appearance	Off-white to light yellow crystalline powder	[1]
Melting Point	~165-169 °C (decomposition) (of Indole-3-acetic acid)	[2]
Solubility	Soluble in methanol, ethanol, DMSO; sparingly soluble in water.	[3]
pKa	~4.75 (at 25 °C) (of Indole-3-acetic acid)	[4] [5]

The Orthogonal Strategy: A Multi-Modal Assessment

The comprehensive purity assessment of 6-bromoindole-3-acetic acid hinges on the integration of chromatographic, spectroscopic, and thermal analysis techniques. Each method provides a unique and complementary piece of the purity puzzle.





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